

An In-Depth Technical Guide to 2-Tridecanone (CAS 593-08-8)

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and biological properties of **2-Tridecanone** (CAS 593-08-8), a naturally occurring methyl ketone with significant insecticidal and repellent activities. This document consolidates key data on its physicochemical characteristics, details experimental protocols for its synthesis and biological evaluation, and elucidates a known signaling pathway involved in its detoxification in insects. The information is presented to support further research and development in the fields of pest management and chemical ecology.

Chemical Information and Properties

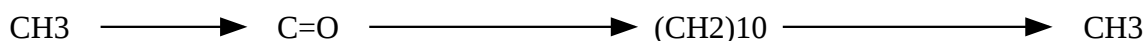
2-Tridecanone, also known as methyl undecyl ketone, is a saturated methyl ketone with the chemical formula $C_{13}H_{26}O$. It is found naturally in the wild tomato species *Lycopersicon hirsutum* f. *glabratum*, where it acts as a potent insecticide. It is also utilized in the flavor and fragrance industry.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Tridecanone** is presented in Table 1.

Property	Value	Reference
CAS Number	593-08-8	
Molecular Formula	C ₁₃ H ₂₆ O	
Molecular Weight	198.34 g/mol	
Appearance	White crystalline solid	[1]
Melting Point	28-31 °C	
Boiling Point	263 °C (at 760 mmHg)	
Density	0.822 g/mL at 25 °C	
Solubility	Soluble in organic solvents (e.g., ethanol, DMSO), limited solubility in water.	[2]
Vapor Pressure	0.003 mmHg at 20°C	
Flash Point	107 °C	

Chemical Structure



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Figure 1: Chemical structure of **2-Tridecanone**.

Synthesis and Purification

A common and effective method for the synthesis of **2-Tridecanone** and other methyl ketones is the acetoacetic ester synthesis.

Experimental Protocol: Acetoacetic Ester Synthesis of 2-Tridecanone

This protocol is a general procedure adapted for the synthesis of **2-Tridecanone**.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide (NaOEt)
- 1-Bromoundecane
- Ethanol (absolute)
- Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Enolate Formation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in absolute ethanol. To this solution, add ethyl acetoacetate dropwise with stirring. The reaction mixture is then heated to reflux for a short period to ensure complete formation of the sodium salt of the enolate.
- **Alkylation:** To the cooled enolate solution, add 1-bromoundecane dropwise through the dropping funnel. The mixture is then refluxed until the reaction is complete (typically monitored by TLC).
- **Saponification and Decarboxylation:** After cooling, the reaction mixture is treated with an aqueous solution of sodium hydroxide and heated to reflux to saponify the ester. Subsequently, the solution is acidified with hydrochloric acid and heated, which induces decarboxylation to yield the crude **2-Tridecanone**.
- **Work-up and Purification:** The cooled reaction mixture is extracted with diethyl ether. The organic layers are combined, washed with brine, and dried over anhydrous magnesium

sulfate. The solvent is removed under reduced pressure to yield the crude product.

- Purification: The crude **2-Tridecanone** can be purified by vacuum distillation or recrystallization from a suitable solvent like ethanol. Purity can be assessed by Gas Chromatography-Mass Spectrometry (GC-MS).

Biological Activity and Experimental Protocols

2-Tridecanone exhibits significant insecticidal and repellent properties against a variety of insect species.

Insecticidal Activity against *Heliothis zea*

2-Tridecanone is toxic to the larvae of the corn earworm, *Heliothis zea*. The toxicity is often evaluated using a diet-overlay bioassay.

Table 2: Toxicity of **2-Tridecanone** to *Heliothis zea* Larvae

Bioassay Type	Endpoint	Value	Reference
Diet-overlay	LC ₅₀	Varies with larval instar and exposure time	[3]

Experimental Protocol: Diet-Overlay Bioassay for *Heliothis zea*

Materials:

- Artificial insect diet
- Multi-well bioassay trays
- **2-Tridecanone** stock solution in a suitable solvent (e.g., acetone)
- *Heliothis zea* larvae (e.g., third instar)

Procedure:

- **Diet Preparation:** Prepare the artificial diet according to a standard protocol and dispense a known volume into each well of the bioassay trays.
- **Treatment Application:** Prepare serial dilutions of the **2-Tridecanone** stock solution. Apply a small, precise volume of each dilution evenly onto the surface of the diet in the wells. A control group should be treated with the solvent alone. Allow the solvent to evaporate completely.
- **Larval Infestation:** Place one *Heliothis zea* larva into each well.
- **Incubation:** Seal the trays and incubate under controlled conditions (e.g., 25-27°C, 16:8 h light:dark photoperiod).
- **Data Collection:** Assess larval mortality at predetermined time points (e.g., 24, 48, 72, and 96 hours). Larvae that are unable to move when prodded are considered dead.
- **Data Analysis:** Calculate the lethal concentration (LC₅₀) values using probit analysis.

Repellent Activity against Ticks

2-Tridecanone has demonstrated repellent effects against various tick species, including *Amblyomma americanum* (lone star tick).

Table 3: Repellency of **2-Tridecanone** against *Amblyomma americanum*

Concentration	Repellency (%)	Time Post-Application (hours)	Reference
0.25 mg/cm ² (on cheesecloth)	85	6	[4]

Experimental Protocol: Two-Choice Repellency Bioassay

Materials:

- Petri dishes or similar arenas

- Filter paper or cheesecloth
- **2-Tridecanone** solution in a suitable solvent (e.g., ethanol)
- Adult ticks (*Amblyomma americanum*)

Procedure:

- **Arena Preparation:** Cut filter paper or cheesecloth to fit the bottom of the Petri dish. Treat one half of the substrate with the **2-Tridecanone** solution and the other half with the solvent control. Allow the solvent to evaporate.
- **Tick Introduction:** Place a single adult tick in the center of the arena.
- **Observation:** Record the amount of time the tick spends on the treated versus the untreated side over a defined period. The position of the tick can be recorded at regular intervals.
- **Data Analysis:** Calculate the percent repellency based on the distribution of the ticks or the time spent in each zone.

Mechanism of Action and Signaling Pathways

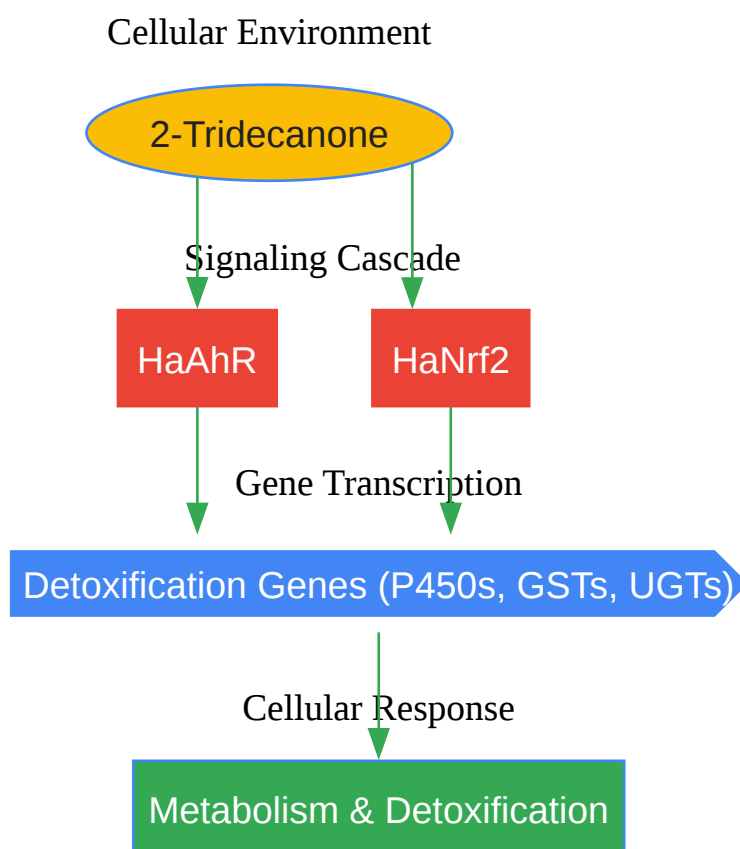
The precise molecular mechanism of action of **2-Tridecanone** as an insecticide is an area of ongoing research. However, studies on the detoxification of **2-Tridecanone** in insects have shed light on a key signaling pathway involved in the insect's response to this xenobiotic.

In the cotton bollworm, *Helicoverpa armigera*, exposure to **2-Tridecanone** induces a detoxification response regulated by a signaling pathway involving the transcription factors HaNrf2 and HaAhR.

HaNrf2 and HaAhR Signaling Pathway in Response to 2-Tridecanone

Upon exposure to **2-Tridecanone**, a signaling cascade is initiated that leads to the activation of the transcription factors HaNrf2 (Nuclear factor erythroid 2-related factor 2) and HaAhR (Aryl hydrocarbon receptor). These transcription factors then bind to specific response elements in the promoter regions of various detoxification genes, leading to their upregulation. This

includes genes encoding for cytochrome P450 monooxygenases (P450s), glutathione S-transferases (GSTs), and UDP-glucuronosyltransferases (UGTs). The increased expression of these enzymes enhances the metabolism and detoxification of **2-Tridecanone**, thereby conferring tolerance to the insect.



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Figure 2: Signaling pathway for **2-Tridecanone** detoxification in *H. armigera*.

Experimental Workflow: RNAi Knockdown to Study Gene Function

To confirm the role of genes like HaNrf2 and HaAhR in **2-Tridecanone** tolerance, RNA interference (RNAi) can be employed to silence their expression.



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Figure 3: Experimental workflow for RNAi-mediated gene silencing.

Conclusion

2-Tridecanone is a natural compound with demonstrated efficacy as an insecticide and repellent. This guide provides foundational knowledge and experimental frameworks for researchers interested in its synthesis, biological activity, and mechanism of action. Further investigation into its specific molecular targets and the development of optimized formulations will be crucial for its potential application in integrated pest management strategies. The elucidation of the HaNrf2 and HaAhR signaling pathway in its detoxification provides a valuable starting point for understanding insect resistance mechanisms and for the development of synergists to enhance its efficacy.

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